

storage and stability of D-ALANINE (3-13C) solutions

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Compound of Interest

Compound Name: D-ALANINE (3-13C)

Cat. No.: B1580361

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Technical Support Center: D-ALANINE (3-13C)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, stability, and handling of **D-Alanine (3-13C)** solutions.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **D-Alanine (3-13C)** powder?

A: The solid powder is chemically stable under standard ambient conditions.^[1] For optimal longevity, it should be stored in a cool, dry, well-ventilated area in its original, tightly sealed container.^{[2][3]} It is also recommended to protect it from light and moisture.^{[4][5][6]} Some suppliers recommend storage at room temperature, while others suggest -20°C for the powdered form.^{[5][6][7]}

Q2: What is the best way to prepare a stock solution of **D-Alanine (3-13C)**?

A: To prepare a stock solution, dissolve the **D-Alanine (3-13C)** powder in the desired solvent. Water is a common solvent for D-Alanine.^{[8][9][10]} For applications requiring sterility, such as cell culture, it is recommended to filter the solution through a 0.22 µm filter.^{[2][7]} To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes before freezing.^[2]

Q3: What are the recommended storage conditions for **D-Alanine (3-13C)** solutions?

A: For long-term stability, frozen storage is recommended. The optimal storage temperature and duration can vary slightly depending on the specific product, but general guidelines are provided in the table below.

Q4: How stable are **D-Alanine (3-13C)** solutions at different temperatures?

A: D-Alanine solutions are most stable when stored frozen. Long-term storage at room temperature is not recommended, as it can lead to yellowing, cloudiness, and precipitation, particularly when stored in plastic containers.^[11] At elevated temperatures, such as those used in hydrothermal studies, D-alanine can undergo degradation through processes like decarboxylation and deamination.^[12]

Q5: What solvents are compatible with **D-Alanine (3-13C)**?

A: D-Alanine is soluble in water.^{[8][9][10]} It is reported to be insoluble in DMSO and ethanol.^[8]

Q6: Are there any materials that are incompatible with **D-Alanine (3-13C)**?

A: Yes, you should avoid contact with strong oxidizing agents, strong acids, and strong alkalis.^{[2][7]}

Data on Storage and Stability

Recommended Storage Conditions for D-Alanine Solutions

Product Type	Storage Temperature	Duration	Source(s)
General D-Alanine Solution	-80°C	Up to 2 years	[2]
General D-Alanine Solution	-20°C	Up to 1 year	[2]
D-Alanine-d3 Solution	-80°C	Up to 6 months	[7]
D-Alanine-d3 Solution	-20°C	Up to 1 month	[7]
Alanine Solution for Peptide Synthesis	4°C	At least 6 weeks	[11]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation observed in the solution upon thawing.	The concentration of the solution may be too high, or the solution was not fully dissolved initially.	Gently warm the solution and/or use sonication to aid dissolution. ^[2] If the issue persists, consider preparing a more dilute solution.
The solution has turned yellow or cloudy after storage.	This can indicate degradation or contamination, especially if stored at room temperature for an extended period. ^[11]	It is best to discard the solution and prepare a fresh one from solid powder. To prevent this, store solutions frozen at -20°C or -80°C and avoid prolonged storage at room temperature.
Inconsistent results in experiments (e.g., NMR, cell culture).	This could be due to solution degradation, contamination, or improper concentration. Repeated freeze-thaw cycles can also affect stability.	Prepare a fresh solution from the solid stock. Ensure accurate weighing and dissolution. Aliquot stock solutions to avoid multiple freeze-thaw cycles. ^[2] For cell culture, ensure the solution is sterile. ^{[2][7]}
Unexpected peaks in NMR spectrum.	Contamination of the NMR tube or solvent. The presence of oxygen can also affect the spectrum.	Use clean, dry NMR tubes and high-purity deuterated solvents. For sensitive experiments, degassing the sample using the freeze-pump-thaw technique may be necessary. ^[1]

Experimental Protocols

Protocol 1: Preparation of a Sterile D-Alanine (3-13C) Stock Solution for Cell Culture

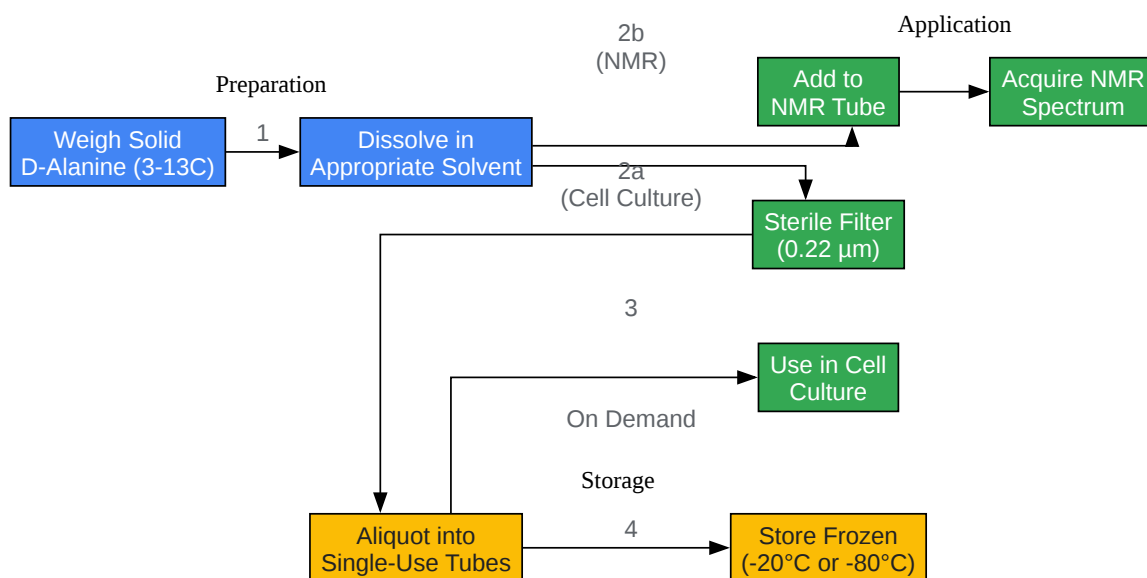
- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **D-Alanine (3-13C)** powder.

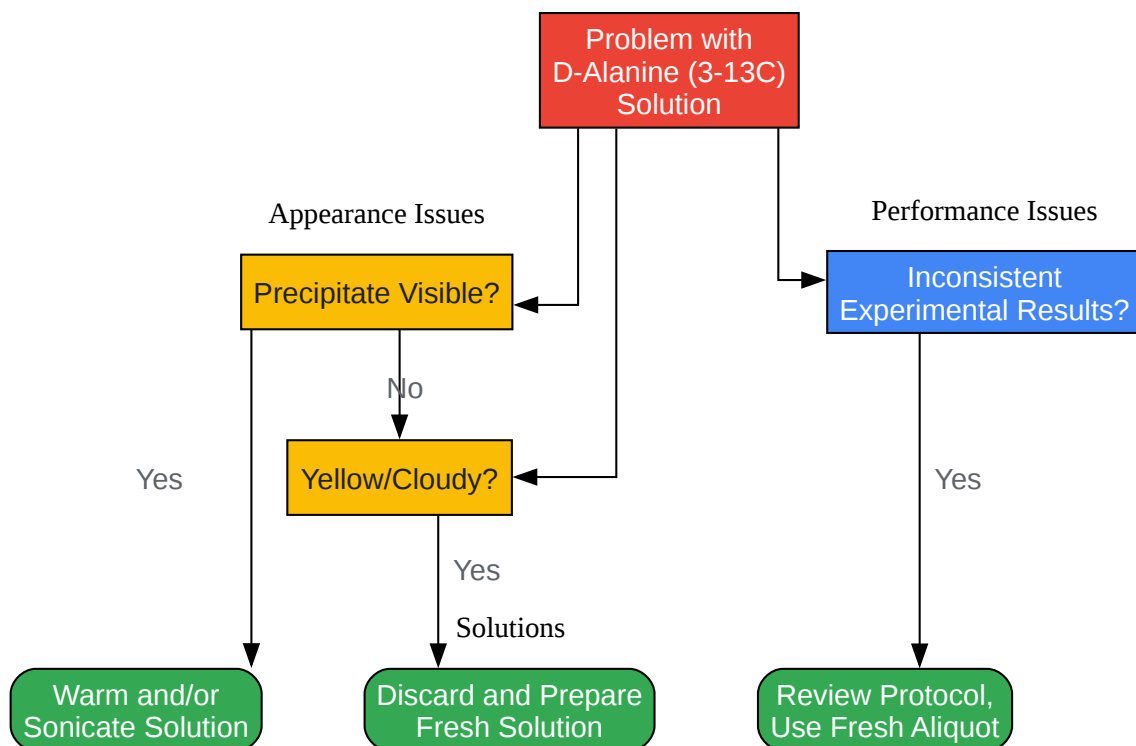
- Dissolution: Dissolve the powder in a sterile, high-purity solvent (e.g., cell culture grade water or PBS). If needed, gentle warming or sonication can be used to facilitate dissolution.
[2]
- Sterilization: Filter the solution through a 0.22 μm sterile filter into a sterile container.[2][7]
- Aliquoting and Storage: Dispense the sterile solution into smaller, single-use sterile tubes. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[2]

Protocol 2: General Sample Preparation for NMR Spectroscopy

- Quantity: For a ^{13}C NMR spectrum, aim for a saturated solution. Dissolving approximately 0.2 to 0.3 millimoles of **D-Alanine (3- ^{13}C)** in 0.7 mL of a deuterated solvent is a good starting point.[1]
- Solvent and Internal Reference: Choose an appropriate deuterated solvent (e.g., D_2O). Add an internal reference standard such as DSS or TSP for samples in D_2O . [1]
- Dissolution: Add the solvent to the **D-Alanine (3- ^{13}C)** powder in a clean, dry NMR tube. Cap the tube and vortex or sonicate until the solid is fully dissolved.
- Degassing (if necessary): For certain experiments, oxygen needs to be removed. This can be achieved by the freeze-pump-thaw method, performing at least three cycles.[1]
- Labeling: Clearly label the NMR tube with the sample information.[1]

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